

Minimizing variability in experiments with SB-772077B dihydrochloride

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Compound of Interest

Compound Name: SB-772077B dihydrochloride

Cat. No.: B610718

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Technical Support Center: SB-772077B Dihydrochloride

Welcome to the technical support center for **SB-772077B dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to help minimize variability and troubleshoot common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **SB-772077B dihydrochloride** and its primary mechanism of action?

SB-772077B dihydrochloride is a potent, orally active, and selective inhibitor of Rho-associated kinase (ROCK).[1] It belongs to the aminofuran-based class of inhibitors and shows high affinity for both ROCK1 and ROCK2 isoforms.[2][3][4] The primary mechanism of action involves inhibiting ROCK, a serine/threonine kinase that plays a crucial role in regulating cellular contraction, motility, and actin cytoskeleton organization.[5] By inhibiting ROCK, SB-772077B can induce vasorelaxation and reduce the production of certain inflammatory cytokines.[4]

Q2: What are the known off-target effects of SB-772077B?

While highly selective for ROCK1 and ROCK2, SB-772077B has been shown to inhibit other kinases at higher concentrations. Notably, it can inhibit RSK1 and MSK1 with IC50 values of 35

nM and 14 nM, respectively.[2] In contrast, its inhibitory activity against other kinases like Akt1, Akt2, Cdk2, and JNK3 is significantly lower (IC50s > 300 nM).[2] Awareness of these potential off-target effects is crucial when interpreting experimental results, especially at higher concentrations.

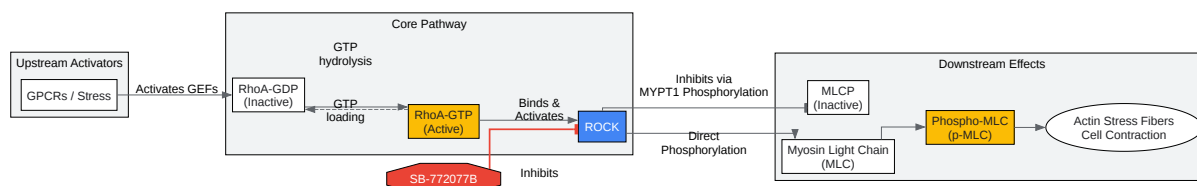
Q3: How should I properly store the solid compound and my stock solutions?

Proper storage is critical to maintain the compound's stability and ensure experimental reproducibility.

- **Solid Compound:** The solid dihydrochloride salt should be stored at -20°C for long-term stability, where it is reported to be stable for at least four years.[2] It should be kept desiccated.
- **Stock Solutions:** Prepared stock solutions are less stable. It is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month. To minimize freeze-thaw cycles, aliquot the stock solution into single-use volumes. Always seal containers tightly and protect from moisture.

Q4: What is the core signaling pathway targeted by SB-772077B?

SB-772077B targets the RhoA/ROCK signaling pathway. This pathway is a key regulator of smooth muscle contraction and actin cytoskeleton dynamics. The diagram below illustrates this mechanism.



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Caption: The RhoA/ROCK signaling pathway leading to cell contraction, inhibited by SB-772077B.

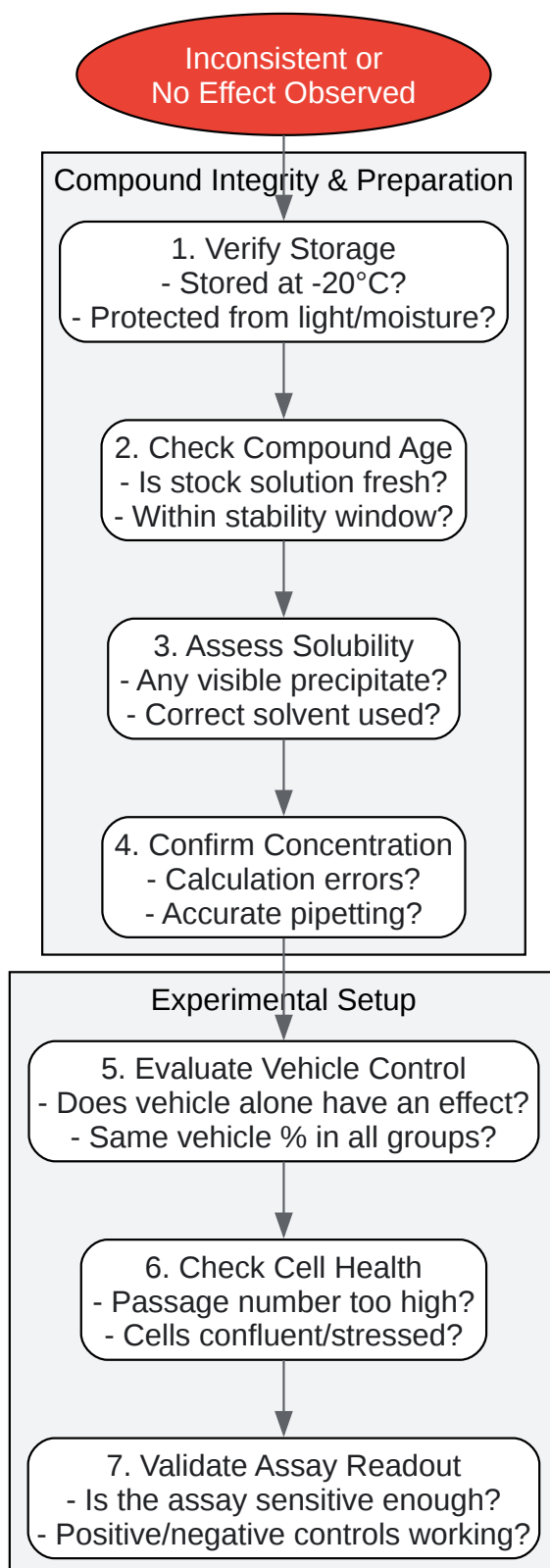
Troubleshooting Guide: Common Experimental Issues

This guide addresses frequent problems encountered when using SB-772077B, helping you identify and resolve sources of variability.

Problem: Inconsistent or No Compound Effect

Q5: My compound seems inactive or gives highly variable results. What should I check first?

Inconsistent results can stem from multiple factors related to compound handling, experimental setup, or the biological system itself. Follow this systematic troubleshooting workflow to identify the likely cause.



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